

Etoxybamide: A Technical Overview of its Chemical Structure and Properties

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Compound of Interest		
Compound Name:	Etoxybamide	
Cat. No.:	B1671766	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of the chemical structure and known properties of **Etoxybamide**. The information presented herein is compiled from publicly available chemical databases and supplier specifications. It is intended to serve as a foundational resource for researchers and professionals engaged in drug discovery and development.

Etoxybamide, identified as a sedative and hypnotic drug candidate, is a small molecule with the systematic IUPAC name 4-Hydroxy-N-(2-hydroxyethyl)butyramide[1]. While its pharmacological profile is not extensively documented in public literature, its fundamental chemical and physical properties have been characterized.

Physicochemical Properties

A summary of the key physicochemical properties of **Etoxybamide** is presented in the table below. This data is essential for its handling, formulation, and analytical characterization.



Property	Value	Source
CAS Number	66857-17-8	[1][2]
Molecular Formula	C ₆ H ₁₃ NO ₃	[1]
Molecular Weight	147.17 g/mol	
Appearance	Solid powder	-
Solubility	Soluble in DMSO, not in water	-
Purity	>98% (typical)	-
Storage Conditions	Short term (days to weeks): 0 - 4 °C, dry and dark. Long term (months to years): -20 °C.	_
Shelf Life	>2 years if stored properly	-

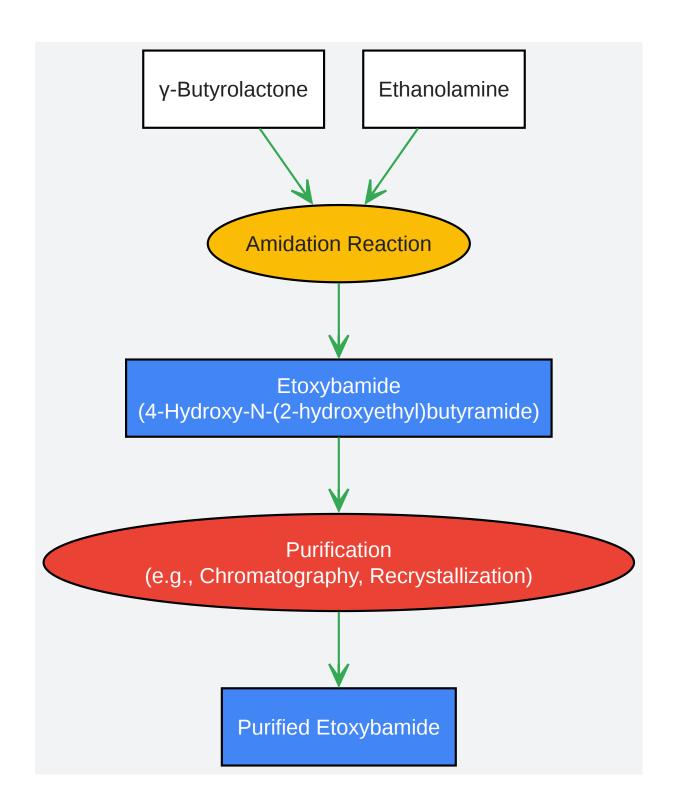
Chemical Structure and Identifiers

The chemical structure of **Etoxybamide** is fundamental to its biological activity. Below are various representations and identifiers for the molecule.

Identifier	Value	
IUPAC Name	4-Hydroxy-N-(2-hydroxyethyl)butyramide	
SMILES	O=C(NCCO)CCCO	
InChI	InChI=1S/C6H13NO3/c8-4-1-2-6(10)7-3-5-9/h8- 9H,1-5H2,(H,7,10)	
InChIKey	MFHPPMMWHSHDSI-UHFFFAOYSA-N	

A 2D diagram of the chemical structure of **Etoxybamide** is provided below.





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References

- 1. medkoo.com [medkoo.com]
- 2. Butyramide, 4-hydroxy-n-(2-hydroxyethyl)- [webbook.nist.gov]
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